

# Diphenylamine Sulfonic Acid: A Comprehensive Technical Guide to its Redox Potential and Applications

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## Compound of Interest

Compound Name: *Diphenylamine Sulfonic Acid*

Cat. No.: *B093892*

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This technical guide provides an in-depth exploration of **diphenylamine sulfonic acid**, a vital redox indicator. We will delve into its electrochemical properties, the mechanism of its function, and its significant applications, particularly in redox titrations. This document offers detailed experimental protocols and visual representations to facilitate a thorough understanding and practical application of this compound in a laboratory setting.

## Core Concepts: Redox Potential and Significance

**Diphenylamine sulfonic acid**, most commonly utilized as its sodium or barium salt, is a pH-independent redox indicator.<sup>[1]</sup> Its primary significance lies in its sharp and distinct color change at a specific electrode potential, making it an invaluable tool for determining the endpoint of redox titrations. The standard electrode potential of the indicator is intermediate between that of many common oxidizing and reducing agents, allowing for its widespread use.

The color transition of **diphenylamine sulfonic acid** is from a colorless or pale green reduced form to a deep violet or reddish-purple oxidized form.<sup>[2]</sup> This distinct change provides a clear visual cue for the stoichiometric point of a reaction. One of its most notable applications is in the titration of ferrous ions ( $\text{Fe}^{2+}$ ) with potassium dichromate ( $\text{K}_2\text{Cr}_2\text{O}_7$ ).<sup>[3][4][5]</sup>

A key advantage of **diphenylamine sulfonic acid** over its parent compound, diphenylamine, is its enhanced solubility in aqueous solutions due to the sulfonic acid group.[6] This property, along with its sharp color change and stability, makes it a preferred indicator in many analytical procedures.[6]

## Quantitative Data

The following tables summarize the key quantitative data for **diphenylamine sulfonic acid** and its application in a common redox titration.

Table 1: Electrochemical Properties of **Diphenylamine Sulfonic Acid**

Property	Value	Conditions
Standard Redox Potential ( $E^0$ )	+0.84 V	at pH=0 and 20 °C in 1 M Sulfuric acid
Oxidized Form Color	Red-violet / Purple	
Reduced Form Color	Colorless	
Molar Mass (Sodium Salt)	271.27 g/mol	
Solubility (Sodium Salt)	820 g/L	

Data sourced from multiple references.

Table 2: Key Potentials in the Titration of  $\text{Fe}^{2+}$  with  $\text{K}_2\text{Cr}_2\text{O}_7$

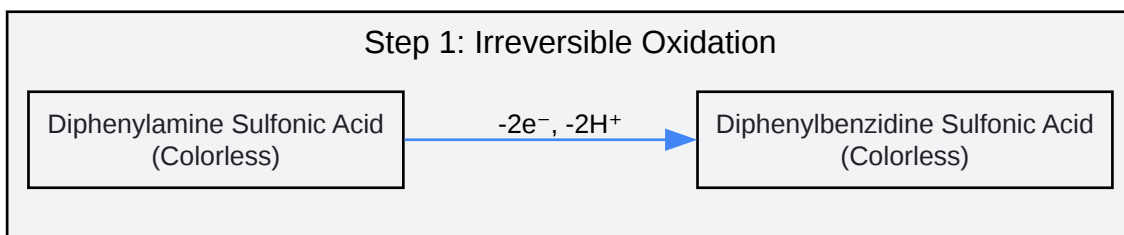
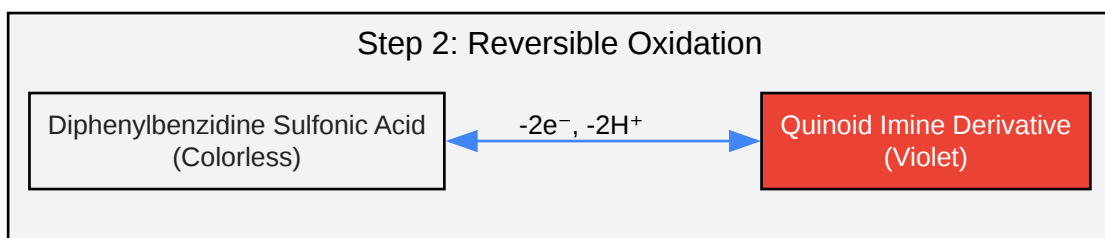
System	Standard Redox Potential ( $E^0$ )
$\text{Cr}_2\text{O}_7^{2-} / 2\text{Cr}^{3+}$	+1.33 V
Diphenylamine Sulfonic Acid (Indicator)	+0.84 V
$\text{Fe}^{3+} / \text{Fe}^{2+}$	+0.77 V

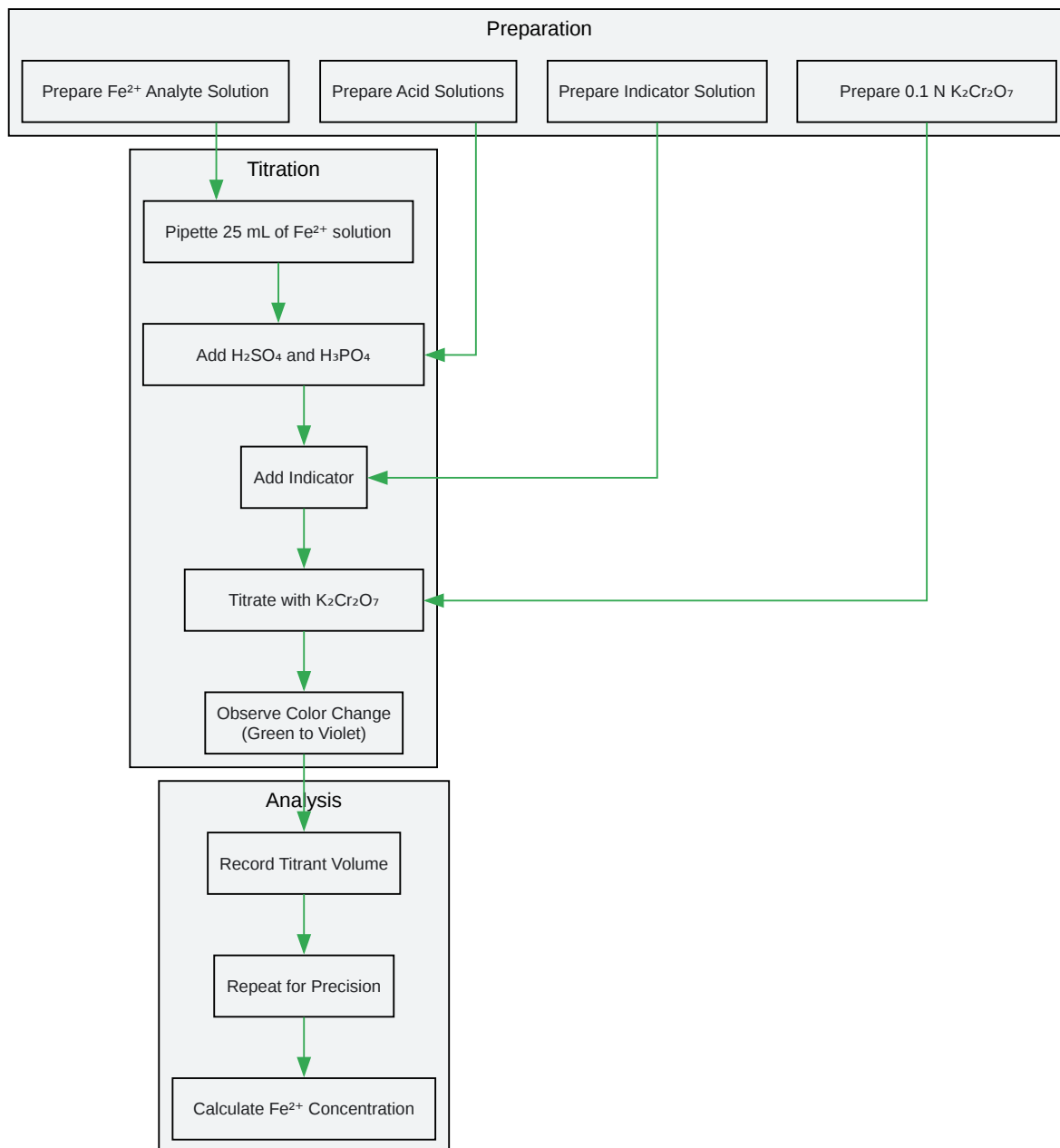
Note: The addition of phosphoric acid in the titration of  $\text{Fe}^{2+}$  with  $\text{K}_2\text{Cr}_2\text{O}_7$  is crucial. It forms a colorless complex with the ferric ions ( $\text{Fe}^{3+}$ ) produced during the reaction. This complexation

lowers the formal potential of the  $\text{Fe}^{3+}/\text{Fe}^{2+}$  couple, ensuring that the indicator is oxidized only after the complete oxidation of the ferrous ions, thus preventing a premature endpoint.[3][4]

## Reaction Mechanism and Signaling Pathway

The function of **diphenylamine sulfonic acid** as a redox indicator involves a two-step oxidation process. Initially, the colorless **diphenylamine sulfonic acid** is irreversibly oxidized to the colorless diphenylbenzidine sulfonic acid. Subsequently, this intermediate is reversibly oxidized to the intensely colored violet quinoid imine derivative, which is responsible for the visible endpoint of the titration.





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